

# Proper Disposal Procedures for M090 Products

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## Compound of Interest

Compound Name: M090

Cat. No.: B15536715

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This document provides essential safety and logistical information for the proper disposal of materials identified as **M090**. It is crucial for laboratory personnel to recognize that "**M090**" is a product identifier and not a specific chemical. Different products with this identifier can have vastly different compositions and, therefore, require distinct disposal protocols. Researchers, scientists, and drug development professionals must first identify the specific **M090** product they are using by consulting the product's Safety Data Sheet (SDS).

## Immediate Safety and Identification

Before handling any **M090** waste, it is imperative to identify the product's nature. The initial step is to locate and carefully review the manufacturer-provided Safety Data Sheet (SDS). This document contains critical information regarding the hazards, handling, and disposal of the specific **M090** product.

The following table summarizes the different **M090** products identified and their general characteristics:

Product Identifier	Product Description	Key Components	Primary Hazards
ULTRACRETE M90	Cementitious Grout	Portland Cement, Quartz, Calcium Carbonate	Skin and eye irritation. [1]
CM-M090	Research Use Product	Not considered hazardous to health at the given concentration.[2]	Not classified as hazardous.[2]
M090-4	Rat IgG2b (isotype control)-FITC	Contains Sodium Azide	Consult SDS for specific hazards related to Sodium Azide.
MICRO-90®	Liquid Detergent	Not specified, but considered non-hazardous waste under Federal Regulations (40 CFR 261).[3]	Eye irritant.[3]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **M090** waste. The specific requirements will vary based on the product's hazards as outlined in the SDS.

Product Identifier	Recommended Personal Protective Equipment (PPE)
ULTRACRETE M90	Protective gloves, protective clothing, eye protection, face protection.[1] Avoid breathing dust.[1]
CM-M090	Appropriate protective clothing and safety gloves.[2] Avoid inhalation and contact with eyes, skin, and clothing.[2]
M090-4	Consult the specific SDS for this product. In general, for chemicals containing sodium azide, chemical-resistant gloves, safety goggles, and a lab coat are recommended.
MICRO-90®	Wear safety glasses with side shields (or goggles) and chemical-resistant gloves.[3]

## Step-by-Step Disposal Procedures

The disposal method for **M090** products is entirely dependent on their composition and local regulations. Below are the recommended disposal protocols for the identified **M090** variants.

For ULTRACRETE M90 (Cementitious Grout):

- General Information: When handling waste, the safety precautions applicable to handling the product should be considered.[1]
- Disposal Method: Dispose of waste to a licensed waste disposal site in accordance with the requirements of the local Waste Disposal Authority.[1]
- Contaminated Clothing: Take off contaminated clothing and wash it before reuse.[1]

For CM-M090 (Research Use Product):

- Waste Disposal: Dispose of waste in accordance with applicable national, regional, or local regulations.[2]

- Licensed Disposal Company: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#)
- Professional Service: Contact a licensed professional waste disposal service to dispose of this material.[\[2\]](#)
- Contaminated Packaging: Dispose of in the same manner as the unused product.[\[2\]](#)

For **M090-4** (Containing Sodium Azide):

Note: Sodium azide is acutely toxic and can form explosive metal azides. Extreme caution is necessary.

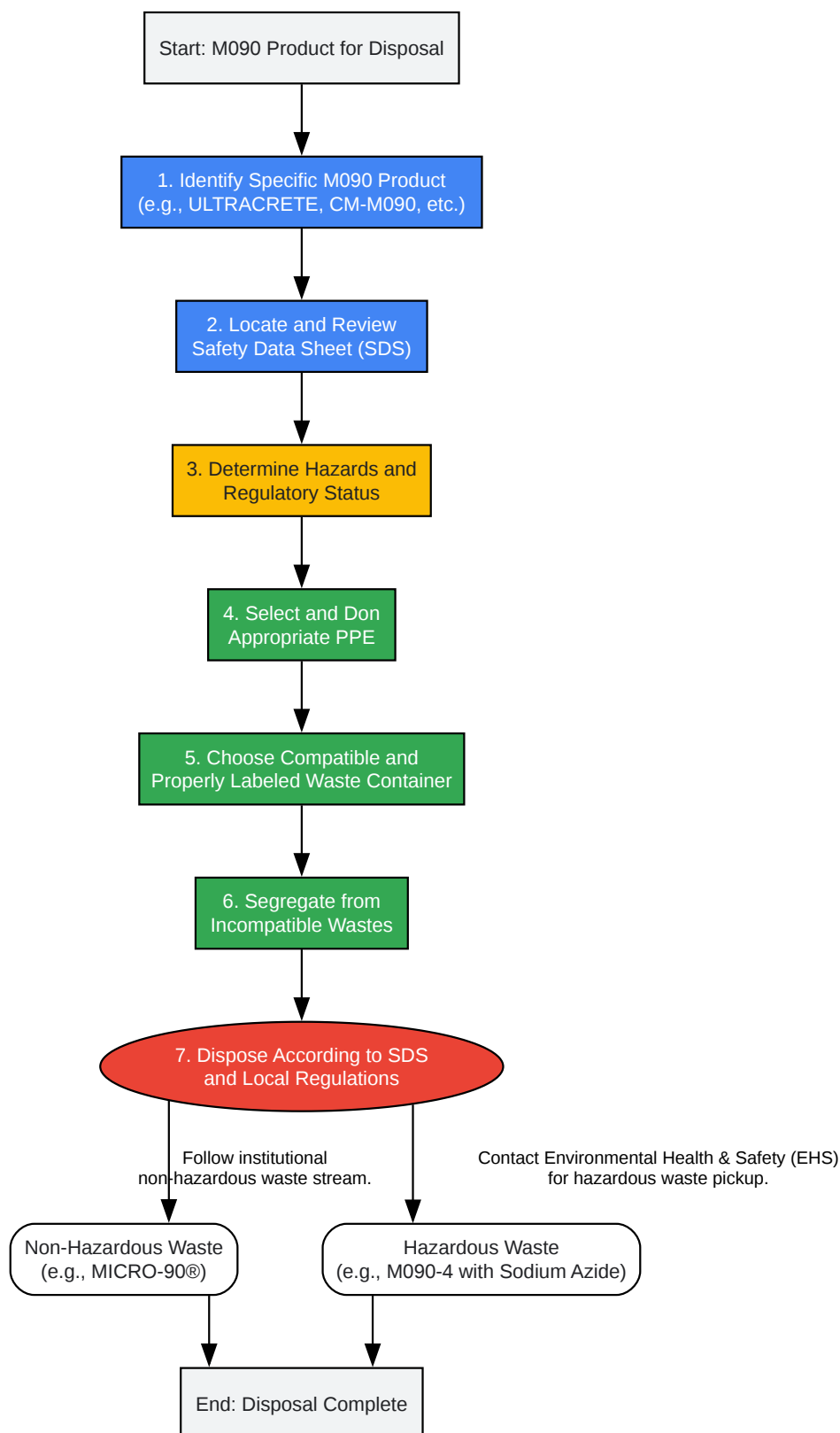
- Consult SDS: The specific SDS for this product is the primary source of information.
- General Guidance for Sodium Azide Waste:
  - Aqueous solutions containing sodium azide must be disposed of as hazardous waste.
  - Do not dispose of down the drain, as it can react with lead and copper plumbing to form highly explosive metal azides.
  - Collect waste in a clearly labeled, compatible container.
  - Follow all institutional and local regulations for hazardous waste disposal.

For **MICRO-90®** (Liquid Detergent):

- Hazardous Waste Status: MICRO-90® is not considered a hazardous waste under Federal Hazardous Waste Regulations 40 CFR 261.[\[3\]](#)
- State and Local Regulations: Be advised that state and local requirements for waste disposal may be more restrictive or otherwise different from federal regulations.[\[3\]](#) Always consult state and local regulations regarding the proper disposal of this material.[\[3\]](#)
- Spill Cleanup: Absorb spills with inert material (e.g., dry sand or earth), then place in a chemical waste container.[\[3\]](#)

## M090 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of any **M090** product.



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Caption: Logical workflow for the proper disposal of **M090** products.

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## References

- 1. resapol.com [resapol.com]
- 2. Loading... [cdn.gentaur.com]
- 3. www-s.mechse.uiuc.edu [www-s.mechse.uiuc.edu]
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